

Health and safety information for 3-Iodo-N-methyl-benzenamine

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Compound of Interest

Compound Name: **3-Iodo-N-methyl-benzenamine**

Cat. No.: **B1600550**

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An In-Depth Technical Guide to the Health and Safety of **3-Iodo-N-methyl-benzenamine**

This guide provides comprehensive health and safety information for **3-Iodo-N-methyl-benzenamine** (CAS No. 61829-42-3), tailored for researchers, scientists, and professionals in drug development. The information herein is synthesized from available safety data to ensure a high standard of scientific integrity and promote a self-validating system of laboratory safety.

Section 1: Chemical Identification and Physical Properties

3-Iodo-N-methyl-benzenamine, also known as (3-iodophenyl)methylamine, is an organoiodine compound used in synthetic chemistry. Its reactivity and potential biological activity necessitate a thorough understanding of its properties for safe handling.

| Identifier | Value | Source |
|-------------------------|--|---|
| Chemical Name | 3-Iodo-N-methyl-benzenamine | [1] |
| Synonyms | (3-Iodo-phenyl)-methyl-amine, Benzenamine, 3-iodo-N- methyl- | [1] [2] |
| CAS Number | 61829-42-3 | [2] [3] |
| Molecular Formula | C ₇ H ₈ IN | [1] [2] |
| Molecular Weight | 233.05 g/mol | [1] [2] |
| Appearance | Light yellow to brown Liquid | [1] |
| Predicted Boiling Point | 276.8±23.0 °C | [1] |
| Predicted Density | 1.779±0.06 g/cm ³ | [1] |

Section 2: Hazard Identification and GHS Classification

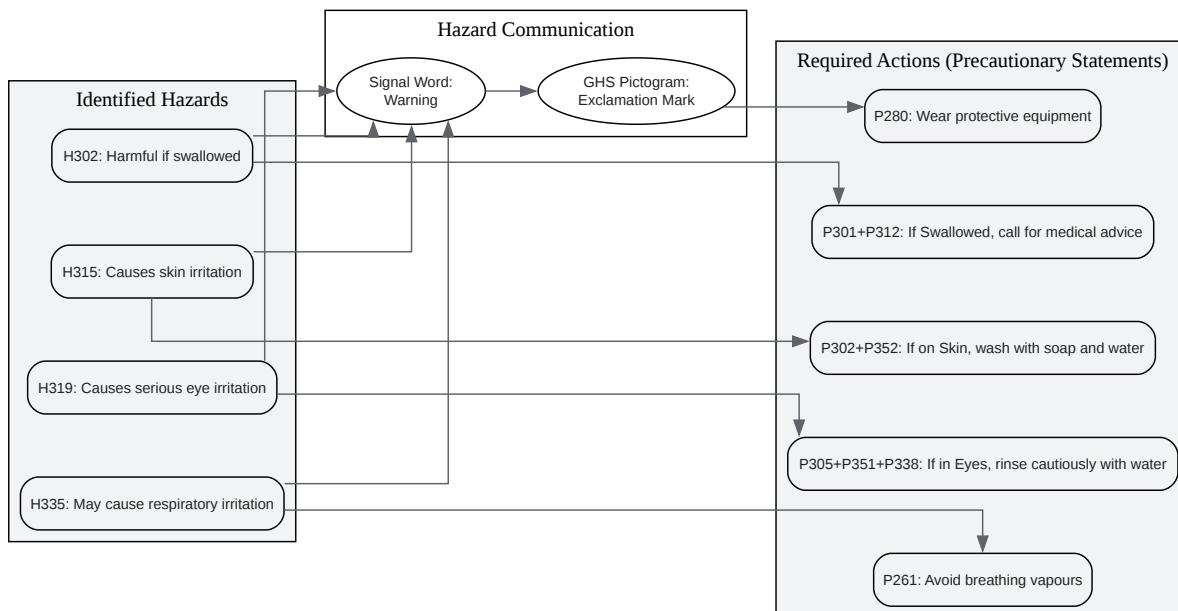
The primary health and safety concerns for **3-Iodo-N-methyl-benzenamine** are related to its acute toxicity and irritant properties. The Globally Harmonized System (GHS) classification provides a clear and standardized communication of these hazards.[\[3\]](#)

| GHS Classification | Category | Hazard Statement |
|---|-------------|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Irritation | Category 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |

- Signal Word:Warning[\[3\]](#)

- GHS Pictogram:

The following diagram illustrates the relationship between the identified hazards and the required safety communications.



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Caption: GHS Hazard Communication Workflow for **3-Iodo-N-methyl-benzenamine**.

Section 3: Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict handling protocols is essential to mitigate the risks associated with this compound. The causality behind these protocols is directly linked to the hazards identified in Section 2.

Engineering Controls

- Ventilation: Always handle **3-Iodo-N-methyl-benzenamine** inside a certified chemical fume hood.[4] This is the primary engineering control to prevent inhalation of vapors, addressing the H335 hazard (May cause respiratory irritation).
- Safety Stations: Ensure that an emergency eyewash station and a safety shower are readily accessible and have been recently tested.

Personal Protective Equipment (PPE)

The selection of PPE is dictated by the potential routes of exposure: dermal, ocular, and respiratory. The precautionary statement P280, "Wear protective gloves/protective clothing/eye protection/face protection," serves as the core directive.[3]

| PPE Type | Specification | Rationale |
|------------------------|---|--|
| Hand Protection | Nitrile or neoprene gloves. Inspect for tears or holes before each use. | Prevents skin contact and addresses the H315 hazard (Causes skin irritation). Use proper glove removal technique to avoid self-contamination.[5] |
| Eye/Face Protection | Safety glasses with side shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. | Protects against splashes, addressing the H319 hazard (Causes serious eye irritation). [4] |
| Skin/Body Protection | Standard laboratory coat. Ensure it is fully buttoned. | Provides a barrier against accidental spills on clothing and skin. |
| Respiratory Protection | Not required if handled exclusively within a functioning chemical fume hood. For spill cleanup outside a hood, a full-face respirator with appropriate cartridges may be necessary. | Addresses the H335 hazard (May cause respiratory irritation) in situations where engineering controls are compromised.[3] [4] |

Section 4: Emergency Procedures

First-Aid Measures

Immediate and appropriate first aid is critical upon exposure. These measures are derived directly from the GHS hazard statements.[3]

- If Swallowed (H302):
 - Rinse mouth with water. Do NOT induce vomiting.[6]
 - Immediately call a POISON CENTER or physician.[7]

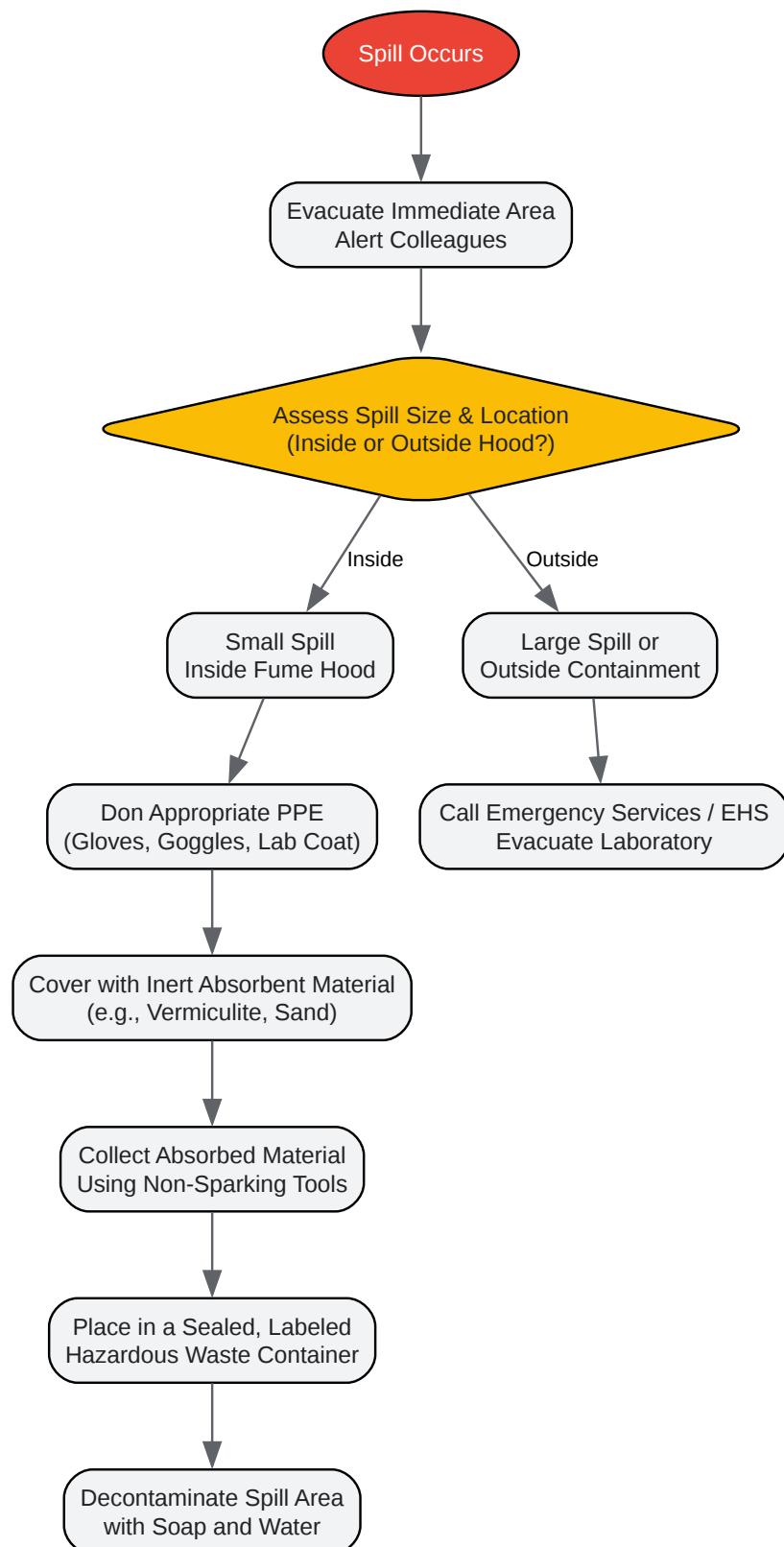
- If the person is unconscious, never give anything by mouth.
- If on Skin (H315):
 - Immediately remove all contaminated clothing.
 - Wash the affected area with plenty of soap and water for at least 15 minutes.[\[8\]](#)
 - If skin irritation persists, seek medical attention.
- If in Eyes (H319):
 - Rinse cautiously with water for several minutes.
 - Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.
 - Immediately call a POISON CENTER or physician.[\[8\]](#)
- If Inhaled (H335):
 - Move the person to fresh air and keep them comfortable for breathing.[\[6\]](#)
 - If breathing is difficult or symptoms of respiratory irritation occur, seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[4\]](#)[\[6\]](#)
- Specific Hazards: Thermal decomposition may produce toxic and corrosive fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and hydrogen iodide (HI).[\[8\]](#)
- Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Accidental Release Measures (Spill Protocol)

The following workflow provides a logical decision-making process for responding to a spill.



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Caption: Decision Workflow for Accidental Release of **3-Iodo-N-methyl-benzenamine**.

Step-by-Step Spill Cleanup Protocol (Small Spill, Inside Hood):

- Alert Personnel: Notify others in the immediate area.
- Ensure Ventilation: Keep the fume hood sash at the lowest practical height.
- Don PPE: Wear double nitrile gloves, safety goggles, and a lab coat.
- Contain and Absorb: Cover the spill with an inert absorbent material like vermiculite or sand.
[7]
- Collect Waste: Carefully scoop the absorbed material into a designated, sealable container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly with soap and water, followed by a solvent rinse if appropriate.
- Dispose: Label the waste container and dispose of it according to your institution's hazardous waste procedures.

Section 5: Storage and Disposal

Storage

Proper storage is crucial for maintaining the chemical's integrity and ensuring safety.

- Temperature: Store in a refrigerator at 2-8°C.[1][3]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen).[3]
- Light: Protect from light.[2]
- Container: Keep the container tightly closed in a dry and well-ventilated area.[9]

Disposal

All waste containing **3-Iodo-N-methyl-benzenamine**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste. Dispose of contents and container to an approved waste disposal plant in accordance with all federal, state, and local regulations. Do not dispose of down the drain.

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